

AM12: A Versatile Tool for Interrogating TRPC5 Channel Function

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Compound of Interest

Compound Name: AM12

Cat. No.: B1192157

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Transient Receptor Potential Canonical 5 (TRPC5) channels are non-selective cation channels that play crucial roles in a variety of physiological and pathological processes, including neuronal development, fear and anxiety, and kidney disease.[1] Their function is tightly regulated by a complex network of signaling pathways, making them a key target for therapeutic intervention. **AM12**, a derivative of the natural flavonol galangin, has emerged as a valuable pharmacological tool for studying TRPC5 function.[2] This document provides detailed application notes and protocols for utilizing **AM12** to investigate the intricate mechanisms of TRPC5 channel modulation.

AM12 exhibits a fascinating dual modality in its interaction with TRPC5, acting as both an inhibitor and a potentiator depending on the mode of channel activation. This unique characteristic allows researchers to dissect the distinct conformational states and regulatory mechanisms of the TRPC5 channel.

Data Presentation

Table 1: Pharmacological Profile of AM12 on TRPC Channels

Channel	Compound	Mode of Action	Activator	IC50 / EC50	Cell Type	Reference
TRPC5	AM12	Inhibition	Lanthanide (Gd ³⁺)	0.28 µM	HEK293	[3]
TRPC5	AM12	Inhibition	(-)-Englerin A	Not specified	Not specified	[2][3]
TRPC5	AM12	Potentiation	Sphingosine-1-phosphate (S1P)	Not specified	Not specified	[2][4]
TRPC5	AM12	Potentiation	Lysophosphatidylcholine (LPC)	Not specified	Not specified	[4]
TRPC4	AM12	Inhibition	(-)-Englerin A	Similar to TRPC5	Not specified	[3]
TRPC1/C5	AM12	Weak Inhibition	Not specified	Not specified	Not specified	[4]
TRPC3	AM12	No significant effect	Not specified	Not specified	Not specified	[4]
TRPV4	AM12	No significant effect	Not specified	Not specified	Not specified	[4]
TRPM2	AM12	No significant effect	Not specified	Not specified	Not specified	[4]

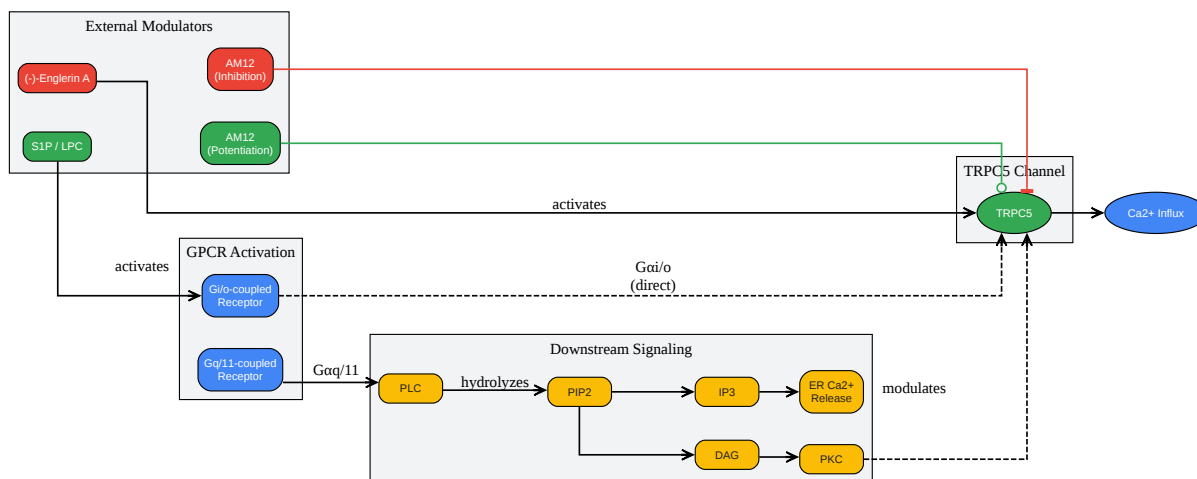
Table 2: Selectivity Profile of AM12

Target	Effect
TRPC5	Potent inhibitor/potentiator
TRPC4	Inhibitor
TRPC1/C5 Heteromers	Weak inhibitor
TRPC2, TRPC3	Exhibits some selectivity over these channels
Store-operated Ca ²⁺ entry	No significant inhibitory effect

Signaling Pathways and Experimental Workflows

Signaling Pathways Involving TRPC5 Modulation by AM12

TRPC5 channels are integrated into complex signaling cascades, primarily downstream of G-protein coupled receptors (GPCRs) that activate phospholipase C (PLC).[\[5\]](#)[\[6\]](#) **AM12**'s mode-dependent action provides a unique opportunity to probe these pathways.

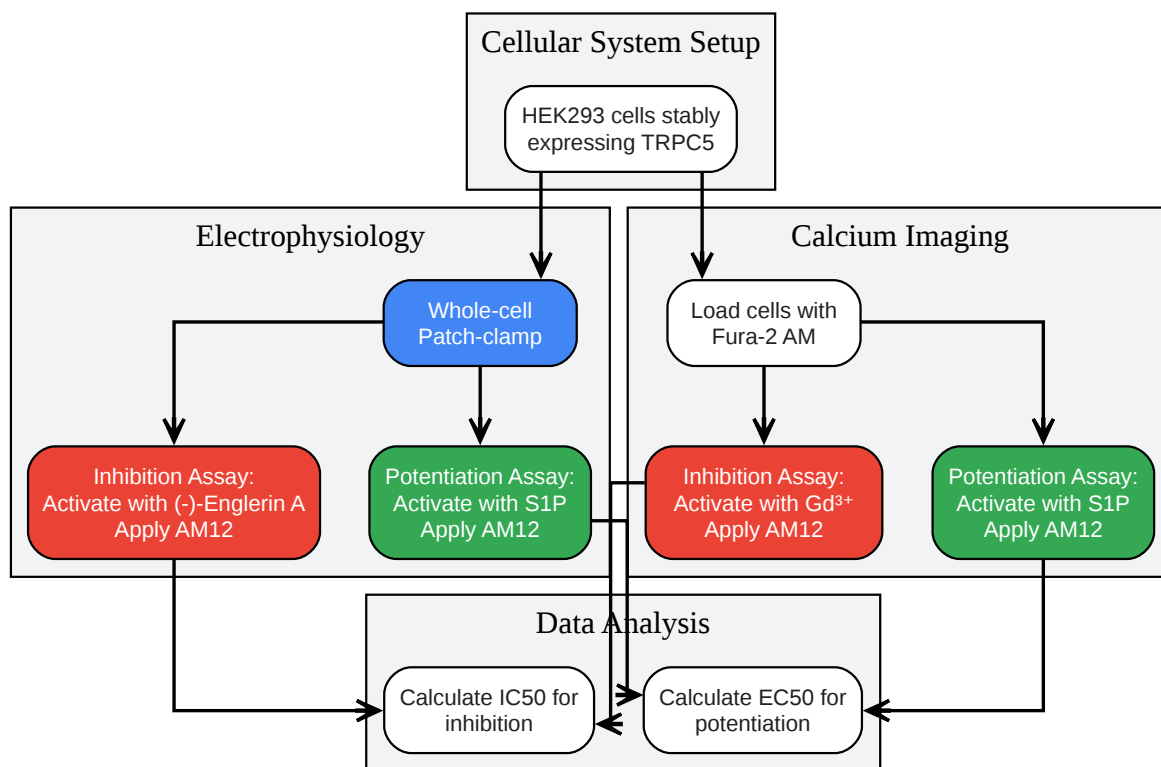


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Caption: TRPC5 signaling pathways and points of modulation by **AM12**.

Experimental Workflow for Characterizing **AM12**'s Effect on TRPC5

This workflow outlines the key steps for characterizing the dual modulatory effects of **AM12** on TRPC5 channels.



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